

Benchmarking OVA G4 Peptide: A Comparative Guide to a Weaker Agonist Immunogen

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: OVA G4 peptide

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In the landscape of immunological research, the ovalbumin-derived peptide SIINFEKL (OVA 257-264) stands as a cornerstone for studying CD8+ T cell responses due to its robust immunogenicity and high affinity for the H-2Kb MHC class I molecule. This guide provides a comparative analysis of the canonical SIINFEKL peptide against one of its variants, the **OVA G4 peptide** (SIIGFEKL). Experimental data reveals that OVA G4 acts as a weak agonist for the OT-I T cell receptor, offering a valuable tool for dissecting the nuances of T cell activation and for studies requiring a less potent immune stimulus.

Performance Comparison: Strong vs. Weak Agonist

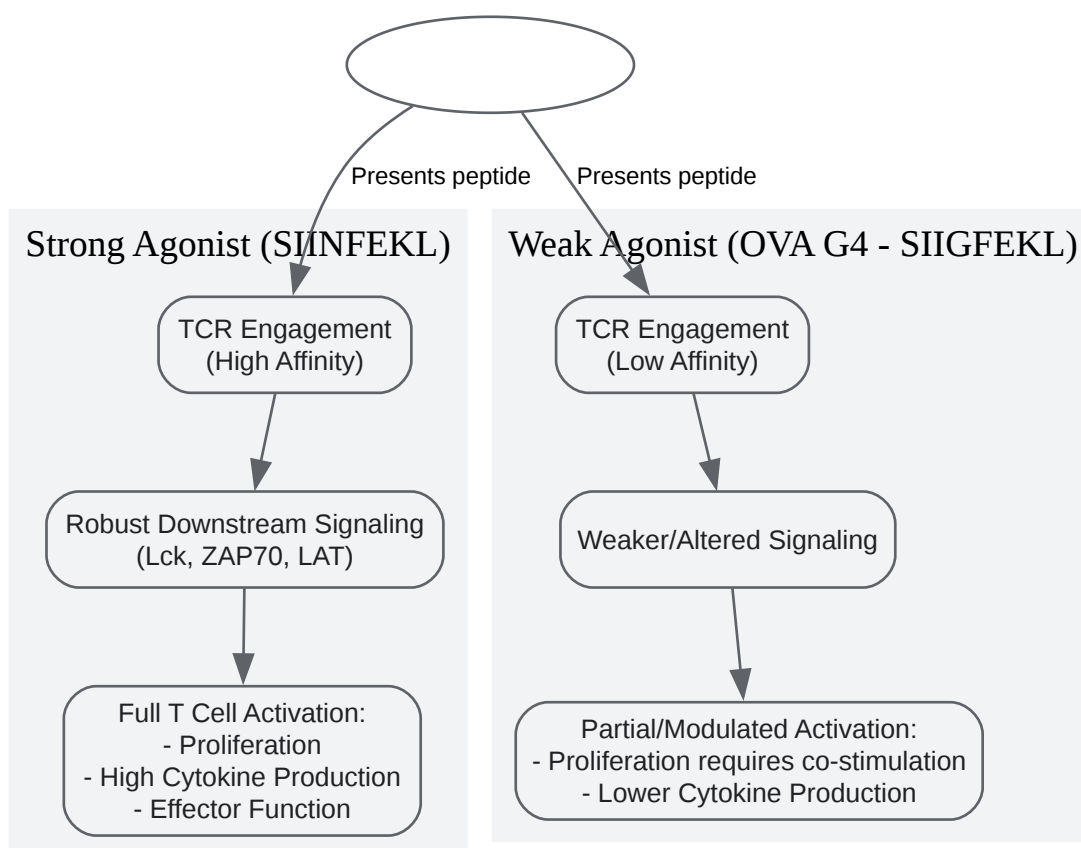
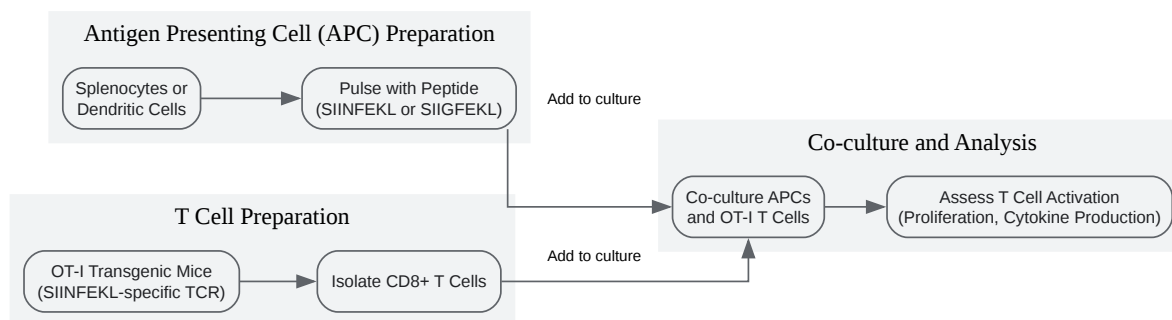
The immunogenic potency of a peptide is fundamentally linked to its ability to bind to MHC molecules and be recognized by T cell receptors (TCRs). The SIINFEKL peptide is well-documented as a strong agonist, capable of inducing robust CD8+ T cell proliferation and effector functions. In contrast, the **OVA G4 peptide**, with its altered sequence (SIIGFEKL), demonstrates the characteristics of a weak agonist. This distinction is critical for researchers designing experiments to probe different aspects of the immune response.

Parameter	OVA (SIINFEKL)	OVA G4 (SIIGFEKL)	Reference
TCR Agonism	Strong Agonist	Weak Agonist	[1]
OT-I T Cell Activation	Induces full proliferation and differentiation	Activation is dependent on IL-2 and co-stimulation	[2]
MHC Class I Binding Affinity (H-2Kb)	High (reported around 10 nM)	Lower (precise values vary across studies)	[3]
In Vitro Cytokine Production (IFN- γ , IL-2)	High	Low to moderate, dependent on co-stimulation	[2]

Experimental Workflows & Signaling Pathways

The differentiation in immune response between SIINFEKL and the **OVA G4 peptide** can be visualized through their respective experimental workflows and the downstream signaling cascades they trigger.

Experimental Workflow: In Vitro T Cell Activation Assay



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- To cite this document: BenchChem. [Benchmarking OVA G4 Peptide: A Comparative Guide to a Weaker Agonist Immunogen]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10775172#benchmarking-ova-g4-peptide-against-a-known-immunogen]

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